

VUF 8430 Dihydrobromide: A Technical Guide for Investigating Neuroinflammation

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Compound of Interest

	2-carbamimidamidoethyl
Compound Name:	carbamimidothioate;dihydrobromide
CAS No.:	100130-32-3
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This guide provides an in-depth technical overview for researchers, scientists, and drug development professionals on the utilization of VUF 8430 dihydrobromide, a potent and selective histamine H4 receptor (H4R) agonist, as a tool to investigate neuroinflammatory processes. This document offers a synthesis of established methodologies and field-proven insights to facilitate the design and execution of robust preclinical studies.

Introduction: The Histamine H4 Receptor as a Target in Neuroinflammation

Neuroinflammation is a complex biological response within the central nervous system (CNS) initiated by various stimuli, including infection, trauma, and neurodegenerative disease.^{[1][2]} This process is primarily mediated by glial cells, particularly microglia and astrocytes, which, upon activation, release a cascade of inflammatory mediators such as cytokines and chemokines.^{[1][2]} While acute neuroinflammation is a protective mechanism, chronic activation is a key contributor to neuronal damage in a range of neurological disorders.

The histaminergic system, traditionally known for its role in allergic responses, is increasingly recognized as a crucial modulator of immune function within the CNS.[2] Of the four known histamine receptor subtypes (H1R-H4R), the H4 receptor is predominantly expressed on cells of hematopoietic origin, including microglia.[3][4] This selective expression profile makes the H4R a compelling therapeutic target for modulating neuroinflammatory responses with potentially fewer off-target effects compared to other inflammatory mediators.

Activation of the H4R on microglia has been shown to modulate their activation state and the release of inflammatory cytokines, although the precise downstream effects can be context-dependent.[5] VUF 8430 has emerged as a valuable pharmacological tool to probe the function of the H4R in these processes.

Pharmacology of VUF 8430 Dihydrobromide

VUF 8430 is a potent and selective agonist for the histamine H4 receptor.[1][6] Its dihydrobromide salt form offers good solubility in aqueous solutions, facilitating its use in both in vitro and in vivo experimental settings.

Receptor Binding Profile

VUF 8430 exhibits high affinity for the human H4 receptor, acting as a full agonist.[6][7] It displays significant selectivity over other histamine receptor subtypes, although some activity at the H3 receptor has been noted at higher concentrations.[6][7]

Receptor Subtype	Affinity (pKi)	Functional Activity	Reference
Human H4R	7.5	Full Agonist (pEC50 = 7.3)	[6][7]
Human H3R	6.0	Full Agonist	[3][6]
Human H2R	Weak Partial Agonist	Weak Partial Agonist	[6][7]
Human H1R	Inactive	Inactive	[3][6]

This table summarizes the reported binding affinities and functional activities of VUF 8430 at human histamine receptor subtypes.

Physicochemical Properties and Solubility

Proper handling and preparation of VUF 8430 dihydrobromide are critical for experimental success.

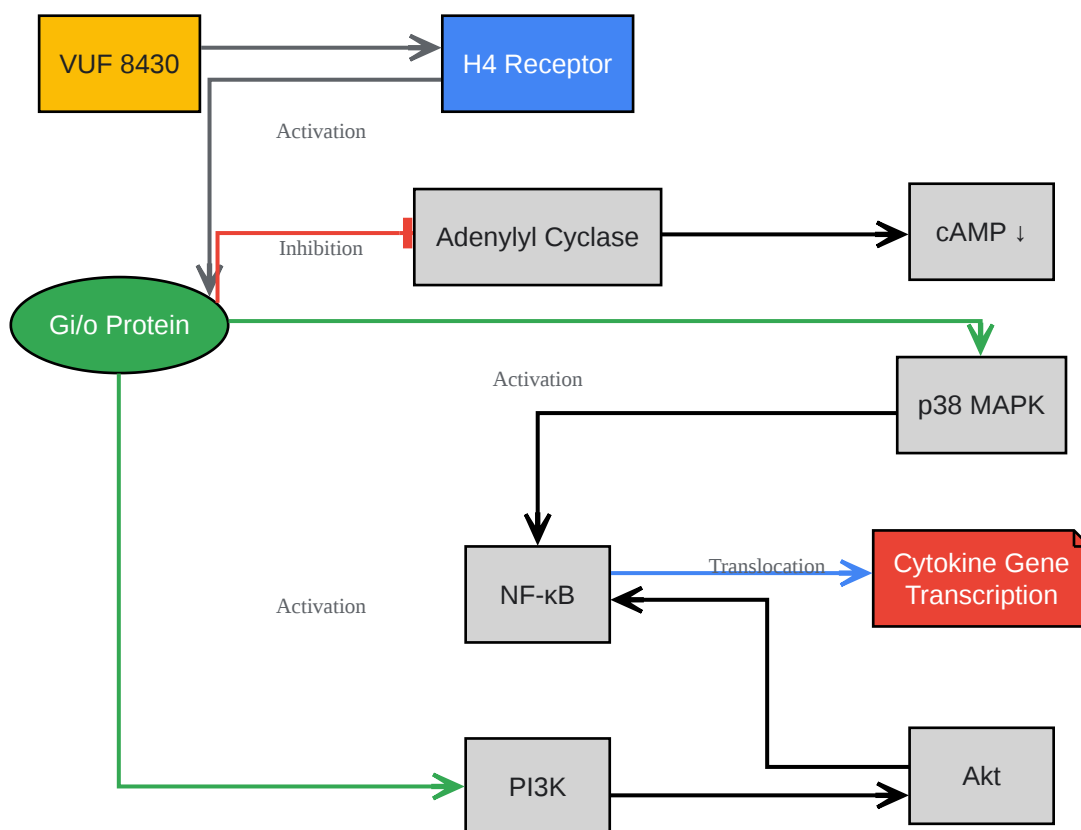
Property	Value	Reference
Molecular Formula	C ₄ H ₁₁ N ₅ S · 2HBr	[7]
Molecular Weight	323.05 g/mol	[7]
Solubility in Water	32.31 mg/mL (100 mM)	[7]
Solubility in DMSO	32.31 mg/mL (100 mM)	[7]
Storage	Desiccate at room temperature	[7]

Preparation of Stock Solutions: For in vitro studies, a 10 mM stock solution can be prepared by dissolving 3.23 mg of VUF 8430 dihydrobromide in 1 mL of sterile, nuclease-free water or DMSO. For in vivo studies, sterile saline is the recommended vehicle. It is advisable to prepare fresh solutions for each experiment or store aliquots at -20°C for short-term use to minimize degradation. The stability of VUF 8430 in aqueous solution over extended periods should be empirically determined for long-term studies.[8]

H4 Receptor-Mediated Signaling in Microglia

Activation of the H4 receptor on microglia by VUF 8430 initiates a cascade of intracellular signaling events that ultimately modulate the cell's inflammatory phenotype. The H4R is a G-protein coupled receptor (GPCR) that primarily couples to Gi/o proteins, leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels.

Downstream of G-protein activation, several key signaling pathways are engaged, including the Phosphoinositide 3-kinase (PI3K)/Akt and Mitogen-Activated Protein Kinase (MAPK) pathways, particularly p38 MAPK.[9][10] These pathways are central regulators of a wide range of cellular processes in microglia, including cytokine production, migration, and phagocytosis.



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H4R Signaling Cascade in Microglia: Binding of VUF 8430 to the H4R activates Gi/o proteins, leading to downstream signaling through the PI3K/Akt and p38 MAPK pathways, ultimately modulating cytokine gene transcription.

Experimental Protocols for Studying Neuroinflammation with VUF 8430

The following sections provide detailed, step-by-step methodologies for utilizing VUF 8430 in both in vitro and in vivo models of neuroinflammation. These protocols are designed to be self-validating by including appropriate controls and clear endpoint measurements.

In Vitro Model: VUF 8430-Induced Microglial Activation

This protocol details the stimulation of primary microglia or microglial cell lines (e.g., BV-2, C8-B4) with VUF 8430 to assess its impact on inflammatory responses.

Experimental Workflow:

In Vitro Microglial Activation Workflow: A stepwise representation of the in vitro experimental procedure for assessing VUF 8430's effect on microglia.

Step-by-Step Methodology:

- Cell Culture:
 - Culture primary microglia or a suitable microglial cell line in appropriate media and conditions until they reach 80-90% confluency.
 - Seed cells into 24- or 96-well plates at a density of 5×10^4 to 1×10^5 cells/well and allow them to adhere for 24 hours.
- Treatment:
 - (Optional) For signaling studies, serum-starve the cells for 2-4 hours prior to treatment to reduce basal pathway activation.
 - Prepare a dilution series of VUF 8430 dihydrobromide (e.g., 10 nM to 10 μ M) in serum-free media.
 - Include a vehicle control (media with the same final concentration of the solvent used for VUF 8430, e.g., 0.1% water or DMSO).
 - As a positive control for pro-inflammatory activation, include a treatment group with lipopolysaccharide (LPS) (100 ng/mL).
 - To confirm H4R-specificity, include a co-treatment group with VUF 8430 and a selective H4R antagonist (e.g., JNJ 7777120).
 - Replace the culture medium with the prepared treatment solutions.
- Incubation and Sample Collection:
 - Incubate the cells for a predetermined time course. For cytokine release, a 24-hour incubation is common.[\[11\]](#) For signaling pathway analysis (e.g., protein phosphorylation), shorter time points (e.g., 15, 30, 60 minutes) are recommended.

- At each time point, carefully collect the cell culture supernatant and store it at -80°C for subsequent cytokine analysis.
- Wash the cells with ice-cold PBS and lyse them in an appropriate lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors) for Western blot analysis.
- Endpoint Analysis:
 - Cytokine Quantification: Measure the concentrations of pro-inflammatory (e.g., TNF- α , IL-6, IL-1 β) and anti-inflammatory (e.g., IL-10) cytokines in the collected supernatants using Enzyme-Linked Immunosorbent Assay (ELISA) or a multiplex bead array (CBA).[\[12\]](#)[\[13\]](#)
[\[14\]](#)
 - Signaling Pathway Analysis: Perform Western blot analysis on the cell lysates to assess the phosphorylation status of key signaling proteins, such as p38 MAPK and Akt.

In Vivo Model: VUF 8430-Induced Neuroinflammation in Mice

This protocol describes the intracerebroventricular (i.c.v.) administration of VUF 8430 to mice to investigate its effects on microglial activation and cytokine production in the brain.

Experimental Workflow:

In Vivo Neuroinflammation Workflow: A procedural diagram for studying the in vivo effects of VUF 8430 on the central nervous system.

Step-by-Step Methodology:

- Animal Model and Surgical Preparation:
 - Use adult male C57BL/6 mice (8-10 weeks old).
 - Perform stereotaxic surgery to implant a guide cannula into the lateral ventricle. Allow the animals to recover for at least one week.
- VUF 8430 Administration:

- Dissolve VUF 8430 dihydrobromide in sterile, pyrogen-free saline to the desired concentration. A dose of 30 mg/kg has been used in rats for other in vivo studies and can be a starting point for dose-finding experiments.[\[1\]](#)
- Divide the animals into treatment groups: Vehicle (saline), VUF 8430, and a positive control group (e.g., LPS, 1 mg/kg, intraperitoneal injection).
- Administer a single i.c.v. injection of VUF 8430 or vehicle over a period of 1-2 minutes.
- Post-Injection Monitoring and Tissue Collection:
 - Monitor the animals for any adverse effects.
 - At predetermined time points post-injection (e.g., 24 and 72 hours), euthanize the animals and perfuse transcardially with ice-cold saline followed by 4% paraformaldehyde (PFA) for immunohistochemistry, or with saline only for biochemical analyses.
 - For immunohistochemistry, post-fix the brains in 4% PFA overnight, followed by cryoprotection in 30% sucrose.
 - For biochemical analyses, dissect the brain regions of interest (e.g., hippocampus, cortex), snap-freeze in liquid nitrogen, and store at -80°C.
- Endpoint Analysis:
 - Immunohistochemistry for Microglial Activation:
 - Section the cryoprotected brains (e.g., 30 µm coronal sections).
 - Perform immunohistochemical staining for the microglial marker Iba1.[\[4\]](#)[\[15\]](#)[\[16\]](#)
 - Capture images using a fluorescence or confocal microscope.
 - Quantify microglial activation by analyzing cell morphology (e.g., soma size, process length and branching) and Iba1 immunoreactivity.
 - Cytokine Analysis:

- Homogenize the dissected brain tissue and measure cytokine protein levels using ELISA.
- Alternatively, extract RNA from the tissue and perform quantitative real-time PCR (qPCR) to assess the expression of cytokine genes.

Data Interpretation and Troubleshooting

- **Dose-Response:** It is crucial to perform dose-response studies for VUF 8430 in your specific experimental model to identify the optimal concentration or dose that elicits a measurable and reproducible effect.
- **Time Course:** The kinetics of microglial activation and cytokine release can vary. A time-course experiment is recommended to capture the peak response.
- **Specificity Controls:** The use of an H4R antagonist is essential to confirm that the observed effects of VUF 8430 are indeed mediated by the H4 receptor.
- **Pharmacokinetics:** Direct pharmacokinetic data for VUF 8430 in rodents is limited. Therefore, the choice of dose and time points for in vivo studies may require empirical optimization. Consider performing a pilot pharmacokinetic study to determine the brain bioavailability and half-life of VUF 8430 in your model.

Conclusion

VUF 8430 dihydrobromide is a powerful tool for elucidating the role of the histamine H4 receptor in neuroinflammation. By employing the detailed protocols and considerations outlined in this guide, researchers can conduct rigorous and reproducible studies to advance our understanding of this important signaling pathway and its potential as a therapeutic target for a variety of neurological disorders.

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